

A Technical Guide to Desethylatrazine-d7 for Research Applications

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Compound of Interest

Compound Name: Desethylatrazine-d7

Cat. No.: B15561836

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Desethylatrazine-d7**, a deuterated internal standard crucial for the accurate quantification of the herbicide metabolite Desethylatrazine. This document outlines its chemical properties, commercial availability, and detailed experimental protocols for its application in analytical chemistry, particularly in liquid chromatography-mass spectrometry (LC-MS).

Introduction to Desethylatrazine-d7

Desethylatrazine-d7 is the deuterium-labeled analogue of Desethylatrazine, a primary degradation product of the widely used triazine herbicide, Atrazine. Due to its chemical similarity to the parent analyte and its distinct mass, **Desethylatrazine-d7** serves as an ideal internal standard for quantitative analysis in various matrices, including environmental and biological samples.^[1] Its use is critical for correcting for matrix effects and variations in sample preparation and instrument response, thereby ensuring the accuracy and reliability of analytical data.

Commercial Suppliers and Product Specifications

A variety of chemical suppliers offer **Desethylatrazine-d7** for research purposes. The following table summarizes the key quantitative data from several prominent commercial vendors to facilitate easy comparison for procurement.

Supplier	Product Number	CAS Number	Molecular Weight	Isotopic Enrichment	Chemical Purity	Format
CDN Isotopes	D-5639	1216649-31-8	194.67	99 atom % D	min 98%	Solid (0.01g, 0.05g)
Fisher Scientific	Varies (distributor for CDN)	1216649-31-8	194.67	99 atom % D	min 98%	Solid (0.05g)
MedchemExpress	HY-132798S	1216649-31-8	194.67	Not specified	Not specified	Solid
CRM LABSTAN DARD	Varies	1216649-31-8	194.67	Not specified	Not specified	Solution (Acetonitrile)
HPC Standards	680862 / 690935	1216649-31-8	194.67	Not specified	Not specified	Solid (10mg) / Solution (100 µg/ml in Acetonitrile)
Pharmaffiliates	Not specified	1216649-31-8	194.67	Not specified	Data provided with purchase	Solid

Note: Purity and isotopic enrichment information for some suppliers is not publicly available and may be provided on the Certificate of Analysis upon purchase.

Experimental Protocols: Application as an Internal Standard in LC-MS/MS

Desethylatrazine-d7 is frequently employed as an internal standard for the quantification of triazine pesticides and their metabolites in water samples, adhering to methodologies such as EPA Method 536.0. Below is a detailed experimental protocol based on established methods.

Preparation of Stock and Working Solutions

- Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve a known amount of **Desethylatrazine-d7** in methanol to create a stock solution of 1 mg/mL. Store at -20°C.
- Internal Standard Working Solution (e.g., 5 ng/mL): Dilute the stock solution with methanol to prepare a working solution at the desired concentration. For instance, to achieve a final concentration of 5 ng/mL in the sample, prepare a working solution that, when spiked, results in this concentration.

Sample Preparation

For aqueous samples such as drinking water:

- No solid-phase extraction (SPE) is required for direct injection methods.
- To each water sample, add ammonium acetate to a final concentration of 20 mM for pH adjustment and dechlorination.
- Add a microbial growth inhibitor, such as sodium omadine, at a concentration of 64 mg/L.
- Spike all samples, calibration standards, and blanks with the internal standard working solution to achieve a consistent final concentration (e.g., 5 ng/mL).

LC-MS/MS Instrumentation and Conditions

The following are typical LC-MS/MS parameters for the analysis of triazine compounds:

- HPLC System: A high-performance liquid chromatography system capable of gradient elution.
- Column: A C18 reversed-phase column (e.g., Thermo Scientific Hypersil GOLD™ 100 x 2.1 mm, 3 µm).

- Mobile Phase A: 5 mM Ammonium Acetate in water.
- Mobile Phase B: Methanol.
- Flow Rate: 400 μ L/min.
- Injection Volume: 100 μ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer operated in positive electrospray ionization (ESI+) mode.
- Detection: Multiple Reaction Monitoring (MRM) is used for quantification. Specific precursor and product ion transitions for Desethylatrazine and **Desethylatrazine-d7** should be optimized on the specific instrument.

Data Analysis

Quantification is performed by constructing a calibration curve using the peak area ratios of the analyte to the internal standard (Desethylatrazine/**Desethylatrazine-d7**) versus the concentration of the calibration standards. The concentration of Desethylatrazine in the unknown samples is then determined from this calibration curve.

Visualizing the Experimental Workflow

The following diagrams illustrate the key logical and experimental workflows described in this guide.

Figure 1: General Experimental Workflow for Sample Analysis

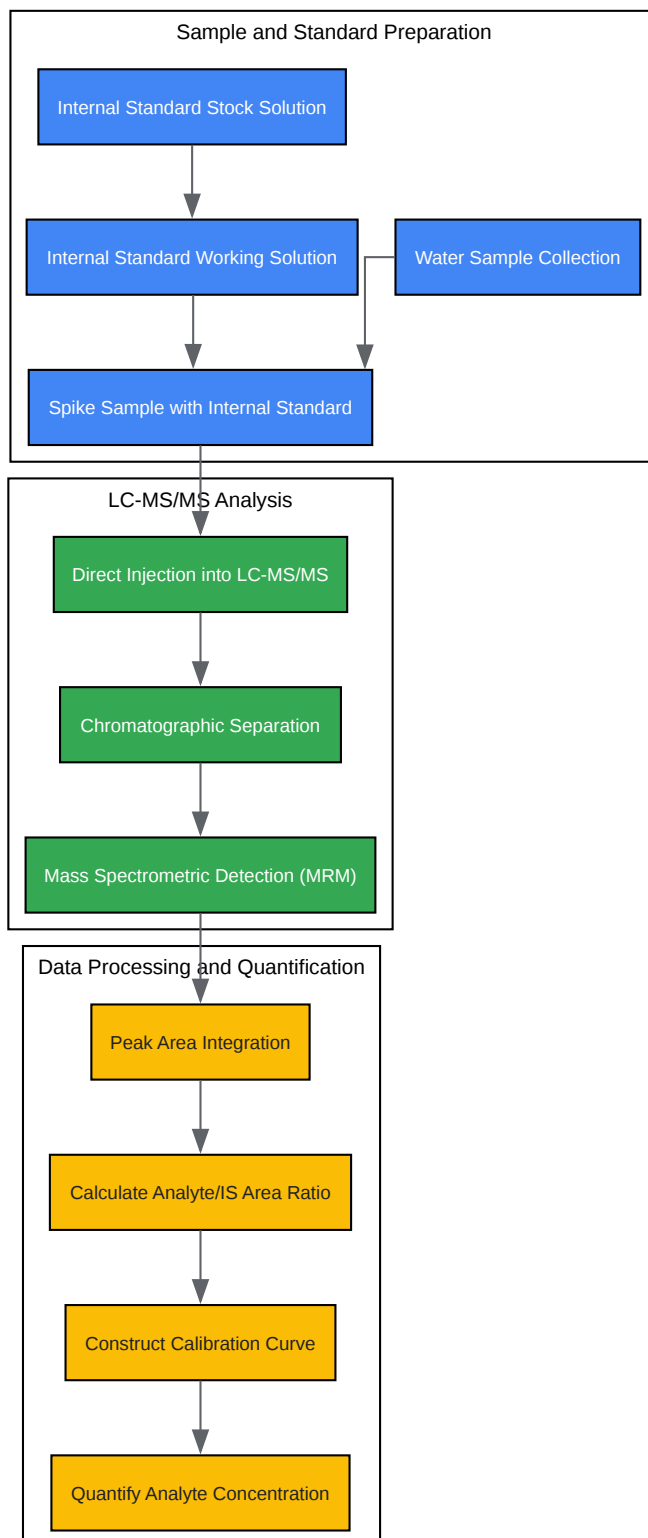
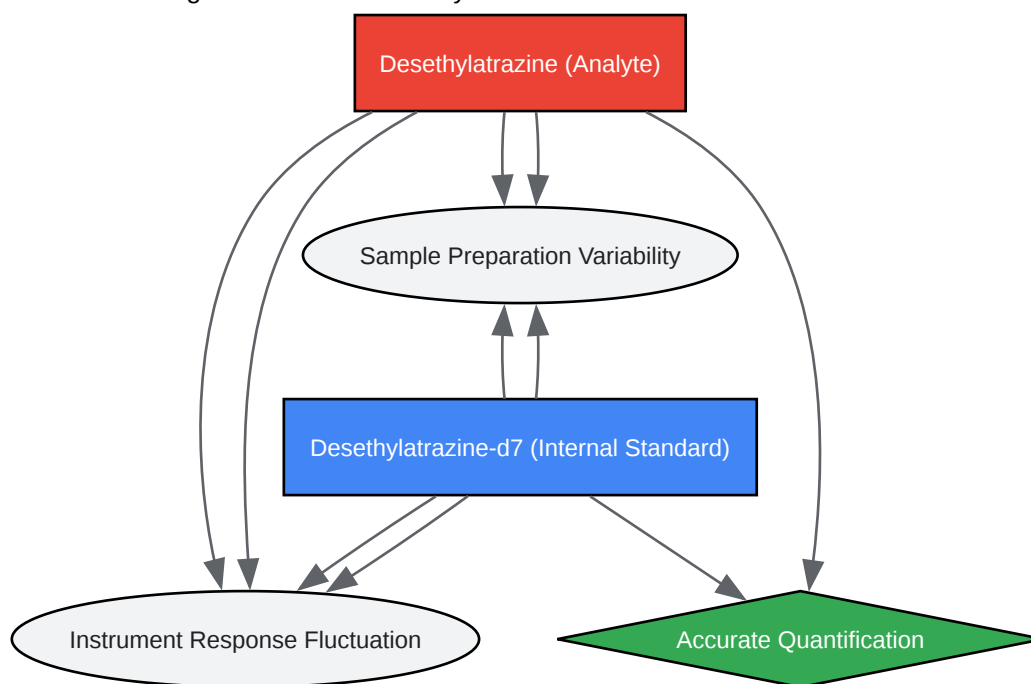
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Figure 1: General Experimental Workflow for Sample Analysis

Figure 2: Role of Desethylatrazine-d7 as an Internal Standard



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Figure 2: Role of **Desethylatrazine-d7** as an Internal Standard

Conclusion

Desethylatrazine-d7 is an indispensable tool for researchers requiring precise and accurate quantification of Desethylatrazine. Its commercial availability from multiple suppliers provides flexibility in sourcing, while established analytical methods, such as EPA Method 536.0, offer a robust framework for its application. By serving as a reliable internal standard, **Desethylatrazine-d7** enhances the quality and defensibility of analytical data in environmental monitoring, food safety testing, and other research fields.

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References

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